

Technical Guide: Assessing the In Vitro Specificity of TCS 5861528 (Chembridge-5861528)

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Compound of Interest

Compound Name: Tcs 5861528

CAS No.: 332117-28-9

Cat. No.: B1682950

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Executive Summary: The Role of TCS 5861528 in TRPA1 Pharmacology

TCS 5861528 (also known as Chembridge-5861528) is a selective antagonist of the Transient Receptor Potential Ankyrin 1 (TRPA1) channel.^{[1][2][3]} Historically, HC-030031 has been the gold standard for TRPA1 inhibition; however, its utility is often limited by poor aqueous solubility and rapid metabolic clearance.

TCS 5861528 serves as a critical "next-generation" tool compound. While it retains a similar micromolar potency profile to HC-030031, it offers distinct physicochemical advantages, particularly in solubility, making it superior for complex in vitro perfusion assays and long-duration incubation studies.

Key Technical Verdict:

- Specificity: High. Clean profile against TRPV1 (>100 μ M) and TRPM8.^[4]

- Potency: Moderate (IC50 ~14.3 μ M). It is not a nanomolar inhibitor like A-967079.
- Primary Application: Differentiating TRPA1-mediated calcium influx from TRPV1/TRPM8 activity in sensory neuron cultures (DRG/TG).

Comparative Analysis: TCS 5861528 vs. Alternatives

To select the correct reagent, researchers must distinguish between potency (how much drug is needed) and utility (solubility/selectivity).

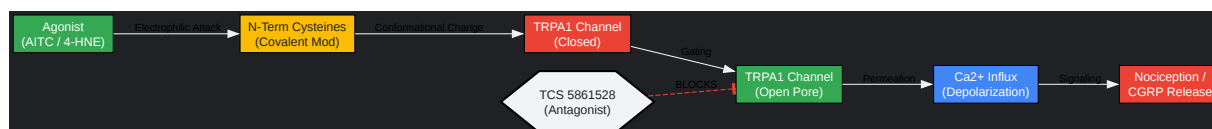
Table 1: Pharmacological Profile Comparison

Feature	TCS 5861528	HC-030031 (Standard)	A-967079 (High Potency)
Primary Target	TRPA1 (Antagonist)	TRPA1 (Antagonist)	TRPA1 (Antagonist)
IC50 (Human)	14.3 μ M (AITC-induced)	~6.2 μ M	~0.067 μ M (67 nM)
IC50 (Rat)	Similar to Human	~5-7 μ M	~0.289 μ M (289 nM)
Selectivity (TRPV1)	> 100 μ M (No effect)	> 100 μ M	> 100 μ M
Solubility (DMSO)	High (up to 100 mM)	Moderate	High
Aqueous Solubility	Improved	Poor (Precipitates easily)	Moderate
Mechanism	Reversible pore block	Reversible pore block	Reversible pore block
Best Use Case	Routine screening; High solubility needs	Historical comparison	Low-dose potency studies

Expert Insight: Do not use **TCS 5861528** if you require nanomolar inhibition to minimize solvent effects (DMSO). In those cases, A-967079 is the superior choice. However, for validating results obtained with HC-030031, **TCS 5861528** is the ideal structural analog.

Mechanistic Visualization

Understanding the blockade point is essential for experimental design. TRPA1 integrates chemical signals (AITC, Cinnamaldehyde) and converts them into Calcium signals. **TCS 5861528** acts downstream of the electrophile binding site, preventing pore opening.



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Caption: **TCS 5861528** inhibits the TRPA1 pore opening downstream of agonist binding, preventing Calcium influx.

Experimental Protocols for Specificity Assessment

To rigorously validate **TCS 5861528** in your specific cellular model, you must prove it blocks TRPA1 agonists (AITC) but fails to block TRPV1 agonists (Capsaicin).

Protocol A: Ratiometric Calcium Imaging (Fluo-4 / Fura-2)

This protocol validates functional specificity in Dorsal Root Ganglion (DRG) neurons or transfected HEK293 cells.

Materials:

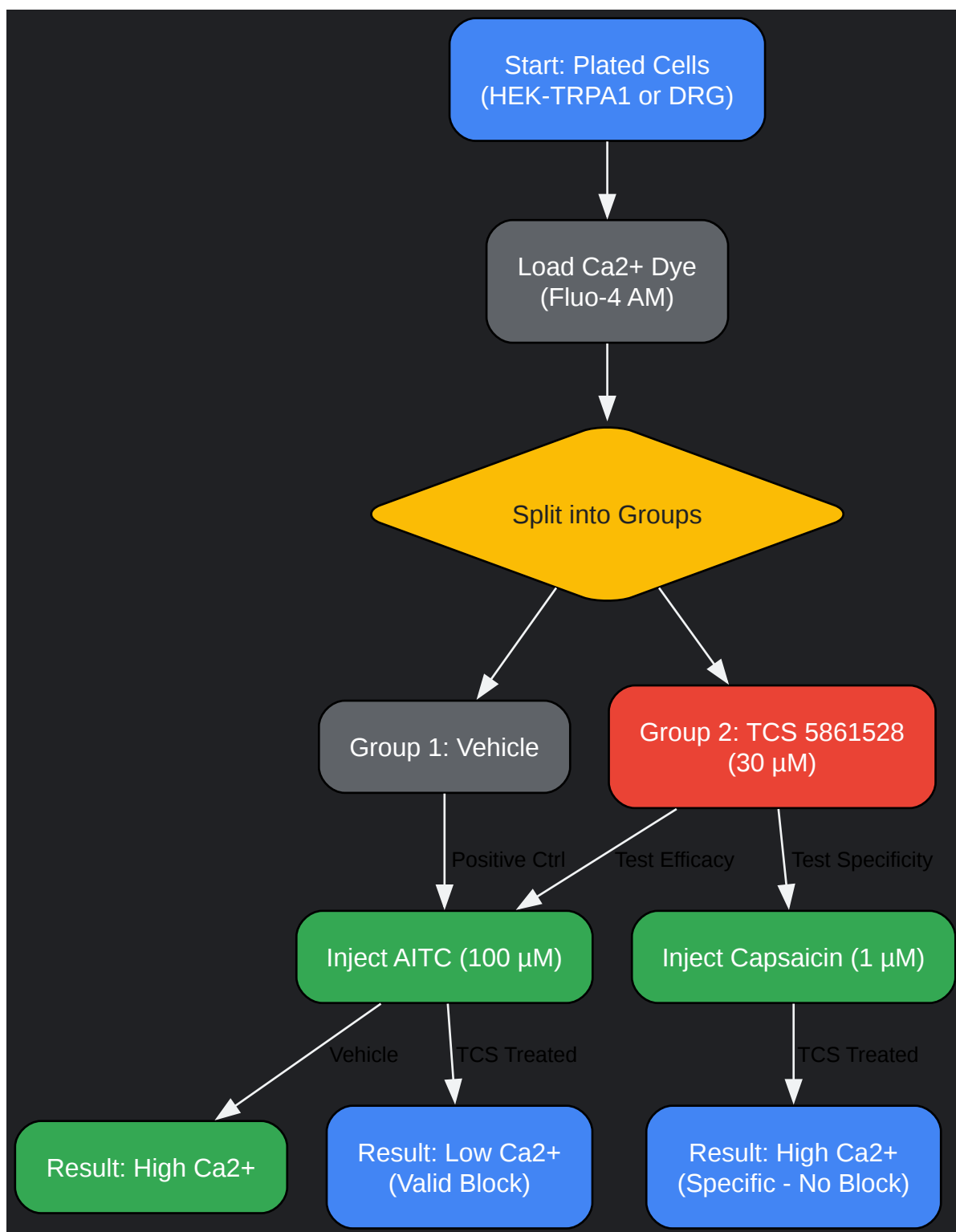
- Dye: Fluo-4 AM (2 μ M) or Fura-2 AM.
- Buffer: HBSS + 20 mM HEPES (pH 7.4).
- Agonists: AITC (100 μ M - TRPA1), Capsaicin (1 μ M - TRPV1).[5]
- Antagonist: **TCS 5861528** (Stock 100 mM in DMSO).

Step-by-Step Workflow:

- Cell Loading: Incubate cells with Ca²⁺ indicator dye for 30–60 mins at 37°C. Wash 3x with HBSS to remove extracellular dye.
- Baseline Recording: Measure fluorescence (F₀) for 30 seconds to establish stability.
- Antagonist Pre-incubation (Critical Step):
 - Add **TCS 5861528** (30 µM) to the bath solution.
 - Note: 30 µM is chosen to be ~2x the IC₅₀ to ensure robust block without risking non-specific toxicity.
 - Incubate for 10 minutes. (Antagonists require time to equilibrate with the channel).
- Challenge 1 (Specificity Check):
 - Inject Capsaicin (1 µM).
 - Expected Result: Robust Ca²⁺ influx. **TCS 5861528** should NOT inhibit this response.
 - Washout: Wash cells thoroughly with buffer (no antagonist) for 10 mins.
- Challenge 2 (Efficacy Check):
 - Re-apply **TCS 5861528** (30 µM) for 5 mins.
 - Inject AITC (100 µM).
 - Expected Result: Complete or significant attenuation of Ca²⁺ influx compared to vehicle control wells.

Protocol B: Automated Workflow Visualization

This diagram outlines the logic flow for a High-Throughput Screening (HTS) specificity check.



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Caption: Workflow to distinguish TRPA1 blockade from off-target effects using differential agonists.

Troubleshooting & Optimization

1. "I see no inhibition with **TCS 5861528**."

- Cause: Insufficient pre-incubation or concentration.
- Solution: TRPA1 antagonists often require >5 minutes to reach equilibrium. Ensure you are using at least 20–30 μM . If you need lower concentrations, switch to A-967079.

2. "The compound precipitated in the bath."

- Cause: While **TCS 5861528** is more soluble than HC-030031, it can still crash out in high-calcium buffers if the DMSO stock is old.
- Solution: Sonicate the stock solution before use. Ensure final DMSO concentration is <0.1%.

3. "Is it reversible?"

- Verdict: Yes. Washout experiments (patch-clamp) show recovery of AITC currents after removing **TCS 5861528**, confirming it is not a covalent suicide inhibitor.

References

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